

statistical validation of experimental results with 1-Methyl-3-(m-tolyl)urea

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Compound of Interest

Compound Name: 1-Methyl-3-(m-tolyl)urea

Cat. No.: B15074855

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No Experimental Data Available for 1-Methyl-3-(m-tolyl)urea

A comprehensive search of scientific literature and chemical databases has revealed no publicly available experimental results, statistical validation, or biological studies for the compound **1-Methyl-3-(m-tolyl)urea**. While the chemical structure and basic properties of this compound are documented, there is a significant absence of research into its biological activity, mechanism of action, or comparative performance against other compounds.

Consequently, it is not possible to provide a comparison guide with supporting experimental data, detailed methodologies, or signaling pathway diagrams as requested for **1-Methyl-3-(m-tolyl)urea**.

Alternative Analysis: 1,3-di-m-tolyl-urea (DMTU)

In contrast, a closely related compound, 1,3-di-m-tolyl-urea (DMTU), has been the subject of research, particularly in the field of microbiology. The available data for DMTU allows for the construction of a detailed comparison guide as originally requested. The following sections provide an analysis of DMTU as an alternative.

Comparative Analysis of 1,3-di-m-tolyl-urea (DMTU)

DMTU is a biocompatible, aromatic compound that has demonstrated notable antibiofilm effects.^{[1][2]} It has been investigated for its ability to inhibit the communication systems of

bacteria, a process known as quorum sensing.[2][3]

Quantitative Data Summary

The primary area of research for DMTU has been its efficacy as an antibiofilm agent, particularly against oral bacteria.

Organism/System	Activity	Concentration	Effect	Statistical Significance
Streptococcus mutans	Biofilm Inhibition	Not Specified	Inhibits biofilm formation by targeting the ComDE quorum sensing pathway. [1][2]	Not Specified
Multispecies Oral Biofilm (S. gordonii, F. nucleatum, P. gingivalis, A. actinomycetemcomitans)	Biofilm Inhibition	0.79 µM - 12.5 µM	Significant inhibition of multispecies biofilm formation. [1]	$p \leq 0.05$ [1]
Multispecies Oral Biofilm	50% Biofilm Inhibitory Concentration (BIC ₅₀)	0.79 µM		
Porphyromonas gingivalis (monospecies)	Biofilm Inhibition	0.79 µM	~40% inhibition[1]	Not Specified
Fusobacterium nucleatum (monospecies)	Biofilm Inhibition	0.79 µM	~25% inhibition[1]	Not Specified
Streptococcus gordonii (monospecies)	Biofilm Inhibition	0.79 µM	No effect[1]	Not Specified
Aggregatibacter actinomycetemcomitans (monospecies)	Biofilm Inhibition	0.79 µM	No effect[1]	Not Specified

Experimental Protocols

Multispecies Biofilm Inhibition Assay:

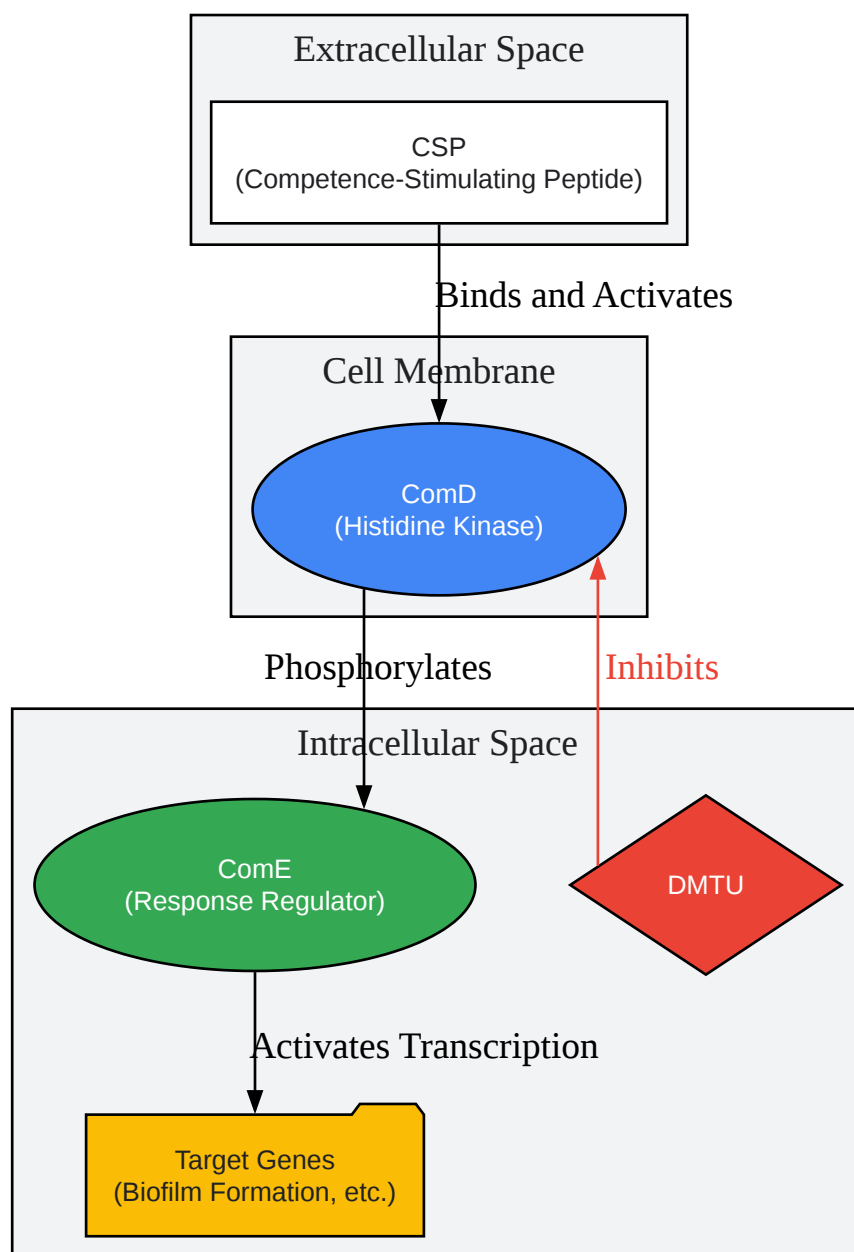
A detailed protocol for assessing the effect of DMTU on a multispecies oral biofilm has been described.^[1]

- **Bacterial Strains and Culture Conditions:** *Streptococcus gordonii*, *Fusobacterium nucleatum*, *Porphyromonas gingivalis*, and *Aggregatibacter actinomycetemcomitans* are cultured under appropriate anaerobic conditions.
- **Biofilm Formation:** A multi-species biofilm is established in a 96-well plate. Early colonizers (*S. gordonii*) are allowed to adhere first, followed by the addition of bridging species (*F. nucleatum*) and late colonizers (*P. gingivalis* and *A. actinomycetemcomitans*).
- **DMTU Treatment:** DMTU is added to the wells at various concentrations at the time of biofilm initiation.
- **Quantification:** After a defined incubation period, the biofilm is stained with crystal violet. The amount of biofilm is quantified by measuring the absorbance of the dissolved crystal violet at a specific wavelength.
- **Statistical Analysis:** The results are statistically analyzed to determine the significance of biofilm inhibition compared to a control group.

Signaling Pathway and Experimental Workflow Diagrams

Quorum Sensing Inhibition by DMTU in *Streptococcus* mutans

The proposed mechanism of action for DMTU in *S. mutans* involves the inhibition of the ComDE two-component quorum-sensing system. This system is crucial for the development of genetic competence, bacteriocin production, and biofilm formation in this bacterium.



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Caption: Proposed mechanism of DMTU-mediated quorum sensing inhibition in *S. mutans*.

Experimental Workflow for Biofilm Inhibition Assay

The following diagram outlines the key steps in a typical experimental workflow to assess the antibiofilm properties of a compound like DMTU.



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Caption: Standard workflow for quantifying biofilm inhibition by DMTU.

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